Cysteamine Hydrochloride (CAS 156-57-0): A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*Cysteamine Hydrochloride*
CAS No.:	*16904-32-8*
Cat. No.:	*B3108850*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Cysteamine hydrochloride, the salt form of the naturally occurring aminothiol cysteamine, is a multifaceted compound with significant therapeutic applications. Primarily known for its role as the only specific treatment for the lysosomal storage disorder cystinosis, its utility extends to various other fields due to its potent antioxidant, neuroprotective, and mucolytic properties. This technical guide provides an in-depth overview of the core physicochemical properties, mechanisms of action, and key experimental protocols related to **Cysteamine Hydrochloride** (CAS: 156-57-0). The information is tailored for researchers, scientists, and professionals involved in drug development and discovery, presenting quantitative data in structured tables and illustrating complex biological pathways and workflows with detailed diagrams.

Core Physicochemical Properties

Cysteamine hydrochloride is a white, hygroscopic crystalline solid. Its stability and high solubility in aqueous solutions make it suitable for various pharmaceutical formulations. A summary of its key physicochemical properties is presented below.

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Property	Value	Reference(s)
CAS Number	156-57-0	
Molecular Formula	C_2H_8ClNS	
Molecular Weight	113.61 g/mol	
Appearance	White to off-white crystalline powder or solid	
Melting Point	67-71 °C	
Boiling Point	238.5 °C (at 101,325 Pa)	
Solubility	Very soluble in water; Soluble in ethanol; Slightly soluble in DMSO and Methanol.	
pH (Aqueous Solution)	3.0 - 5.5 (for a 5% solution)	
pKa (Predicted)	Strongest Acidic (Thiol): 9.42 Strongest Basic (Amine): 8.36	
Stability	Stable but hygroscopic. Should be stored in a dry atmosphere. Incompatible with strong oxidizing agents.	
LogP	-2.14 (at 25°C)	

Mechanisms of Action

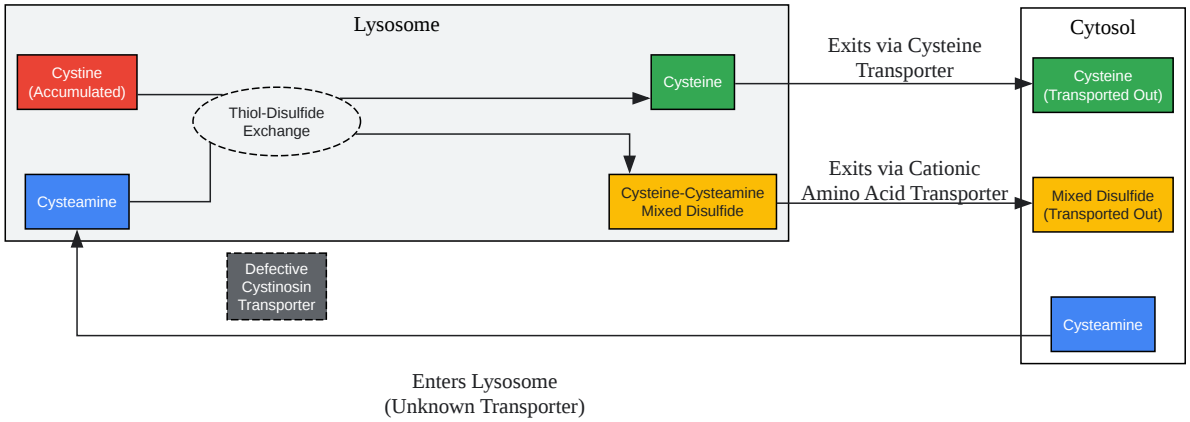
Cysteamine hydrochloride exerts its therapeutic effects through multiple, distinct biological pathways. Its primary mechanism involves the depletion of lysosomal cystine, but it also functions as a potent antioxidant, a modulator of cellular signaling, and a disruptor of disulfide bonds in proteins.

Lysosomal Cystine Depletion in Cystinosis

The cornerstone of cysteamine therapy is its ability to treat cystinosis, a rare genetic disorder caused by a faulty lysosomal transporter, cystinosin. This defect leads to the accumulation and

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crystallization of the amino acid cystine within lysosomes, causing widespread cellular damage. Cysteamine enters the lysosome and participates in a thiol-disulfide exchange reaction with cystine. This reaction breaks down cystine into cysteine and a mixed disulfide of cysteine-cysteamine. Both of these products are then able to exit the lysosome via existing transport systems, thereby reducing the toxic accumulation of cystine.



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Mechanism of cysteamine action in cystinosis.

Pleiotropic Cellular Effects

Beyond cystinosis, cysteamine exhibits a range of biological activities that are the subject of ongoing research for other therapeutic applications, including neurodegenerative diseases, cystic fibrosis, and skin pigmentation disorders. These effects are largely attributed to its reactive thiol group.

- Antioxidant Activity: Cysteamine directly scavenges free radicals and reactive oxygen species. It also boosts the intracellular levels of cysteine, which is a rate-limiting precursor for the synthesis of glutathione (GSH), the cell's primary endogenous antioxidant.

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- Neuroprotection: In the context of neurodegenerative diseases like Huntington's and Parkinson's, cysteamine's protective effects are linked to its antioxidant properties, inhibition of key enzymes like transglutaminase 2 and caspase-3, and its ability to upregulate neuroprotective pathways, such as those involving brain-derived neurotrophic factor (BDNF).

- Mucolytic and Antimicrobial Effects: Cysteamine acts as a mucolytic agent by breaking the disulfide bonds that cross-link mucin proteins, reducing the viscosity of mucus. This is particularly relevant for conditions like cystic fibrosis. It also demonstrates direct antimicrobial and antibiofilm activity against various pathogens.

- Depigmentation: In dermatology, cysteamine reduces hyperpigmentation by inhibiting tyrosinase and peroxidase (key enzymes in melanin synthesis), chelating copper and iron ions, and increasing intracellular glutathione levels.

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